

MI-192 solubility and stability in DMSO

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Compound of Interest

Compound Name: MI-192

Cat. No.: B609018

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Technical Support Center: MI-192

This technical support center provides guidance on the solubility and stability of **MI-192** in Dimethyl Sulfoxide (DMSO) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MI-192**?

A1: For most biological experiments, **MI-192** should be dissolved in high-purity, anhydrous Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **MI-192** in DMSO?

A2: The solubility of **MI-192** in DMSO is 5 mg/mL.^[1] Achieving this concentration may require ultrasonication and warming.^[1] It is crucial to use a fresh, anhydrous stock of DMSO, as the presence of moisture can significantly reduce the solubility of the compound.^{[1][2]}

Q3: How should I prepare a stock solution of **MI-192** in DMSO?

A3: To prepare a stock solution, dissolve **MI-192** in anhydrous DMSO to your desired concentration, not exceeding 5 mg/mL. If the compound does not dissolve readily, you can use an ultrasonic bath and gentle warming to facilitate dissolution.^[1] Always vortex the solution to ensure it is homogeneous before making further dilutions.

Q4: My **MI-192** solution in DMSO appears to have precipitated. What should I do?

A4: Precipitation can occur if the solubility limit is exceeded or if the solution has been stored improperly. Gently warm the solution and vortex or sonicate to try and redissolve the compound.[3] If precipitation persists, it is recommended to prepare a fresh stock solution. To avoid precipitation when diluting into aqueous media for experiments, it is best to make initial serial dilutions in DMSO and then add the final diluted DMSO stock to your aqueous buffer or cell culture medium.[2]

Q5: What are the recommended storage conditions for **MI-192** in DMSO?

A5: Stock solutions of **MI-192** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[3][4]

Q6: Is the **MI-192** solution in DMSO stable?

A6: When stored under the recommended conditions, the **MI-192** stock solution in DMSO is stable for the specified durations.[1] However, the stability of the compound in aqueous working solutions is significantly lower, and it is recommended to prepare these fresh for each experiment.[3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Difficulty dissolving MI-192 in DMSO	- Use of non-anhydrous DMSO.- Concentration exceeds solubility limit.	- Use a fresh, unopened bottle of anhydrous DMSO.- Do not exceed a concentration of 5 mg/mL.- Use ultrasonication and gentle warming to aid dissolution. [1]
Precipitation of MI-192 in cell culture media	- The final concentration of MI-192 in the aqueous media is too high.- Insufficient mixing upon dilution.	- Ensure the final DMSO concentration in your cell culture medium is low (typically $\leq 0.5\%$) to maintain solubility.- Add the DMSO stock solution to the media with vigorous vortexing or stirring.
Inconsistent experimental results	- Degradation of MI-192 due to improper storage.- Inaccurate concentration due to incomplete dissolution.	- Aliquot stock solutions and avoid repeated freeze-thaw cycles.- Prepare fresh working dilutions for each experiment.- Ensure the stock solution is fully dissolved before use.
Observed cytotoxicity in control cells	- High concentration of DMSO in the final culture medium.	- Use a final DMSO concentration that has been shown to be non-toxic to your specific cell line (typically below 0.5%).- Run a vehicle control (media with the same concentration of DMSO) to assess the effect of the solvent.

Data Summary

MI-192 Solubility Data

Solvent	Solubility	Notes
DMSO	5 mg/mL	Ultrasonic and warming may be needed. Use of hygroscopic DMSO can impact solubility.[1]

MI-192 Stability and Storage in DMSO

Storage Temperature	Storage Duration	Recommendations
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][3]
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.[1][3]

Experimental Protocols

Preparation of MI-192 Stock Solution (10 mM)

- **MI-192** has a molecular weight of 383.4 g/mol . To prepare a 10 mM stock solution, weigh out 3.83 mg of **MI-192** powder.
- Add 1 mL of anhydrous DMSO to the vial containing the **MI-192** powder.
- Vortex the solution thoroughly. If necessary, use an ultrasonic water bath and gentle warming until the solid is completely dissolved.[1]
- Store the stock solution in aliquots at -20°C or -80°C.[1]

Application of MI-192 in a Cell-Based Assay (Example)

- Culture your cells of interest to the desired confluency.
- Thaw an aliquot of the 10 mM **MI-192** stock solution at room temperature.
- Prepare serial dilutions of the **MI-192** stock solution in anhydrous DMSO to achieve the desired intermediate concentrations.

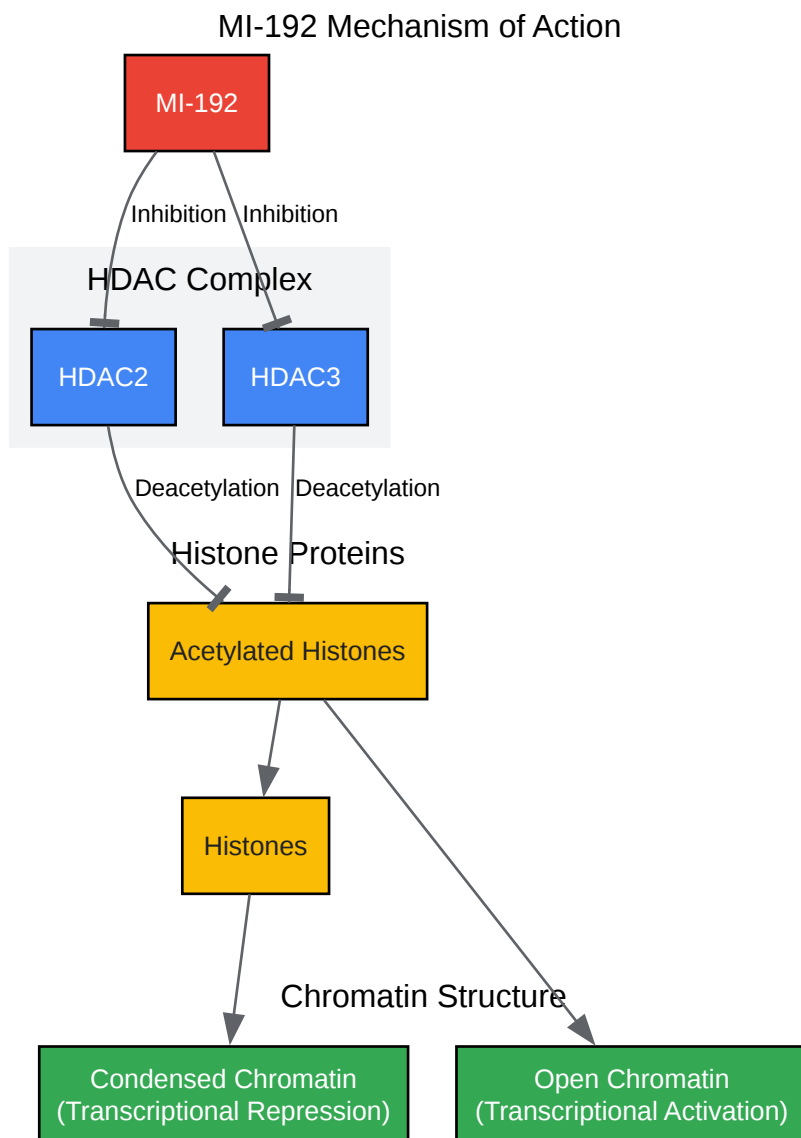
- Further dilute the intermediate DMSO solutions into pre-warmed cell culture medium to obtain the final treatment concentrations. The final DMSO concentration in the medium should be kept constant across all treatments and be non-toxic to the cells (e.g., 0.1%).
- Remove the existing medium from the cells and replace it with the medium containing the different concentrations of **MI-192**.
- Include a vehicle control group treated with the same final concentration of DMSO.
- Incubate the cells for the desired experimental duration (e.g., 72 hours).^[1]
- Proceed with your downstream analysis (e.g., apoptosis assay, Western blot).

Visualizations



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Caption: Workflow for **MI-192** solution preparation and use.



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Caption: **MI-192** inhibits HDAC2/3, leading to histone hyperacetylation.

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